Advanced Synthesis Protocol: (R,S)-Hydroxy Ramelteon Metabolite M-II

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Compound of Interest

Compound Name:	*(R,S)-hydroxy Ramelteon Metabolite M-II*
Cat. No.:	*B10823627*

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Executive Summary & Pharmacological Context

Ramelteon (Rozerem) is a selective MT1/MT2 melatonin receptor agonist used for the treatment of insomnia.[1][2][3][4][5] Its primary active metabolite, M-II, exhibits a distinct pharmacokinetic profile with systemic exposure approximately 20- to 100-fold higher than the parent drug.[3][4][6]

Chemically, M-II is 2-hydroxy-N-[2-[(8S)-1,6,7,8-tetrahydro-2H-indeno[5,4-b]furan-8-yl]ethyl]propanamide.[2][5][7] Unlike the parent achiral propionamide side chain, M-II possesses a hydroxyl group at the

-position of the amide, introducing a second stereocenter. The designation "(R,S)-hydroxy" indicates a diastereomeric mixture at the side chain while retaining the biologically essential (S)-configuration at the indan core.[5]

This guide details a robust, scalable synthesis pathway for (R,S)-M-II, prioritizing stereochemical integrity of the core and controlled generation of the side-chain functionality.

Chemical Identity & Retrosynthetic Analysis[5]

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Target Molecule Data

Parameter	Description
Common Name	Ramelteon Metabolite M-II (Mixture of Isomers)
IUPAC Name	2-hydroxy-N-[2-[(8S)-1,6,7,8-tetrahydro-2H-indeno[5,4-b]furan-8-yl]ethyl]propanamide
CAS Number	896736-21-3 (Generic M-II)
Molecular Formula	
Molecular Weight	275.34 g/mol
Chirality	Core: (8S) [Fixed]; Side-chain: (2R/2S) [Mixed]

Retrosynthetic Strategy

The synthesis is designed to avoid racemization of the sensitive (8S)-indan core.[5] The disconnection approach focuses on the amide bond, splitting the molecule into the stable amine core and a hydroxy-acid derivative.

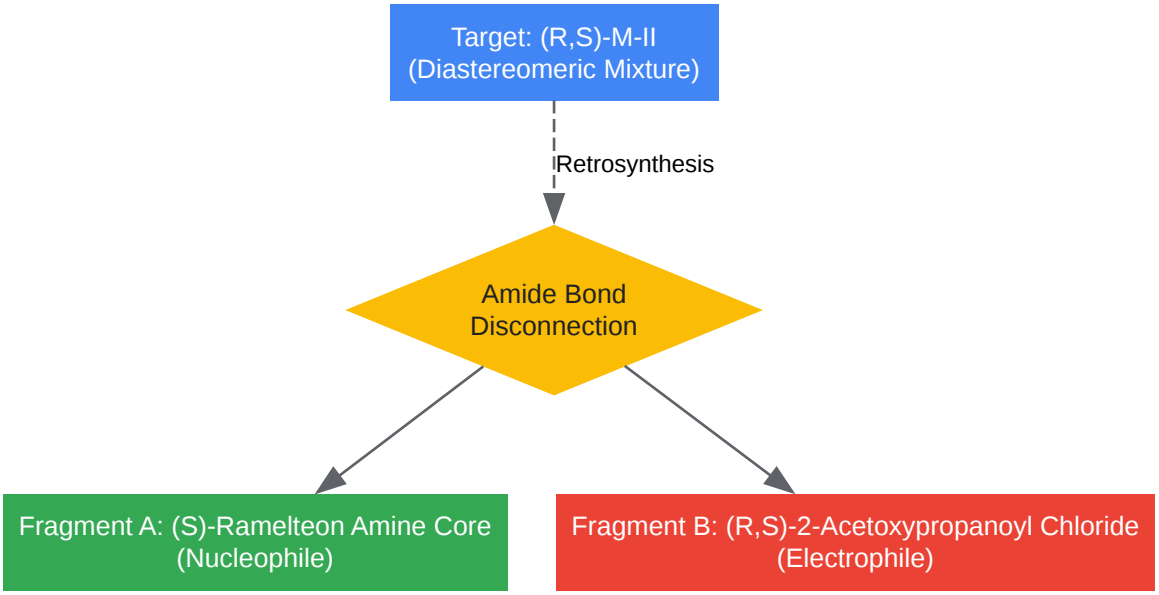
Strategic Disconnection:

- Bond Break: Amide linkage between the ethylamine side chain and the propionyl group.[5]
- Fragment A (Nucleophile): (S)-2-(1,6,7,8-tetrahydro-2H-indeno[5,4-b]furan-8-yl)ethylamine.[5][8][9]
- Fragment B (Electrophile): A masked

  -hydroxy propionic acid equivalent (e.g., 2-acetoxypropanoyl chloride or lactic acid).[5]

Rationale: Direct coupling with unprotected lactic acid can lead to self-esterification (polylactide formation).[5] Therefore, an O-protected precursor (2-acetoxypropanoyl chloride) is selected to ensure clean mono-acylation, followed by mild hydrolysis.[5]

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Figure 1: Retrosynthetic disconnection of Ramelteon M-II showing the separation of the chiral core from the functionalized side chain.[5]

Detailed Synthetic Protocol

Phase 1: Preparation of the Activated Side Chain

To synthesize the (R,S)-mixture, we utilize racemic lactic acid as the starting material. However, to prevent polymerization during the amide coupling, the hydroxyl group must be protected.

Step 1.1: Acetylation of (R,S)-Lactic Acid

- Reagents: (R,S)-Lactic acid, Acetyl chloride, Sulfuric acid (cat).
- Procedure: Reflux lactic acid with excess acetyl chloride.[5]
- Product: (R,S)-2-acetoxypropanoic acid.[5]

Step 1.2: Activation to Acid Chloride

- Reagents: Thionyl chloride (

  ), DMF (cat), Toluene.

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- Protocol:
  - Dissolve (R,S)-2-acetoxypropanoic acid in dry toluene.
  - Add catalytic DMF (0.05 eq).[5]
  - Add

    (1.2 eq) dropwise at 0°C.[5]
  - Warm to room temperature and stir for 2 hours.
  - Concentrate in vacuo to remove excess

    .[5]
- Why this works: Converting to the acid chloride creates a highly reactive electrophile that couples rapidly with the Ramelteon amine, minimizing thermal stress on the core.

Phase 2: Amide Coupling (The Critical Step)

This step links the core to the side chain.[5]

- Starting Material: (S)-2-(1,6,7,8-tetrahydro-2H-indeno[5,4-b]furan-8-yl)ethylamine HCl salt.[5][8][9]
- Reagents: Triethylamine (

  ), Dichloromethane (DCM).[5]
- Protocol:
  - Suspend the amine HCl salt (1.0 eq) in anhydrous DCM (10 volumes).
  - Cool to 0°C.
  - Add

    (2.5 eq) to liberate the free base and scavenge HCl.[5]

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- Add (R,S)-2-acetoxypropanoyl chloride (1.1 eq) dissolved in DCM dropwise over 30 minutes.
- Process Control: Monitor by HPLC for disappearance of amine.
- Quench with water.[5] Wash organic layer with 1N HCl (remove unreacted amine) and sat. [5]

  .
- Dry over

  and concentrate to yield the O-acetylated intermediate.

Phase 3: Deprotection to Yield (R,S)-M-II

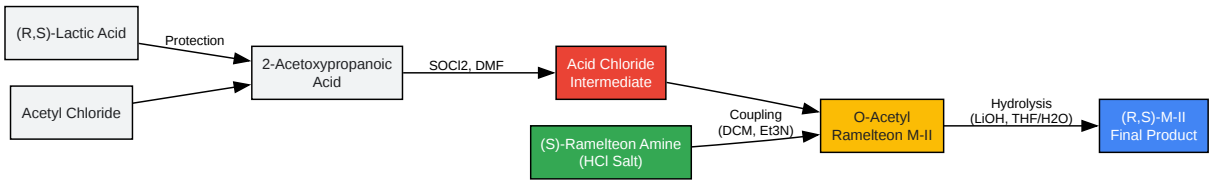
The final step reveals the hydroxyl group.[5]

- Reagents: Lithium Hydroxide (LiOH), THF/Water (3:1).[5]
- Protocol:
  - Dissolve the O-acetylated intermediate in THF/Water.[5]
  - Add LiOH monohydrate (1.5 eq) at 0°C.
  - Stir at 0–5°C for 2 hours. Note: Keep temperature low to prevent amide hydrolysis.
  - Workup: Neutralize to pH 7 with 1N HCl. Extract with Ethyl Acetate.[5]
  - Purification: Recrystallize from Isopropyl Acetate/Heptane or purify via Flash Chromatography (0-5% MeOH in DCM).

Process Logic & Workflow Visualization

The following diagram illustrates the complete forward synthesis, highlighting the protection strategy used to ensure high purity.

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Figure 2: Step-by-step synthetic workflow for (R,S)-M-II utilizing an O-protection strategy.

Analytical Characterization & Validation

To ensure the product meets "Reference Standard" quality, the following analytical criteria must be met.

HPLC Purity Profile

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150mm, 3.5µm).
- Mobile Phase: Gradient of 0.1% Formic Acid in Water (A) and Acetonitrile (B).[5]
- Target: Purity > 98.5%.

Stereochemical Validation (Self-Validating System)

Since the product is a mixture of diastereomers ((S,R) and (S,S)), standard NMR will show signal splitting (doubling) for nuclei near the chiral centers.

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Technique	Expected Observation	Interpretation
1H NMR (DMSO-d6)	Splitting of the side-chain methyl doublet (ppm).[5]	Confirms presence of both diastereomers.[5]
13C NMR	Doubling of the amide carbonyl carbon signal.	Confirms diastereomeric mixture.[5]
Chiral HPLC	Two distinct peaks with approx 1:1 ratio.[5]	Validates the (R,S) nature of the side chain while core remains (S).

Mass Spectrometry (LC-MS)[5][12]

- Ionization: ESI Positive Mode.
- Parent Ion: m/z.[5]
- Key Fragment: Loss of water ( ) is common for hydroxy-amides.[5]

Optimization & Troubleshooting

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Issue	Root Cause	Corrective Action
Low Yield in Coupling	Hydrolysis of Acid Chloride	Ensure DCM is anhydrous; keep Acid Chloride under .
Amide Hydrolysis	LiOH step too aggressive	Lower temperature to 0°C; reduce reaction time; switch to in MeOH.
Racemization of Core	High temperature or strong base	Avoid heating >40°C during coupling; use weak bases like DIPEA or .

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